

Proper Disposal of MSAB: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MSAB

Cat. No.: B1677543

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For researchers, scientists, and drug development professionals, ensuring the safe and proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the disposal of **MSAB** (Methyl 3-[[[4-methylphenyl)sulfonyl]amino]benzoate), a compound used in various research applications. Adherence to these guidelines is crucial for minimizing environmental impact and ensuring a safe laboratory environment.

Chemical and Physical Properties of MSAB

A summary of the key quantitative data for **MSAB** (CAS Number: 173436-66-3) is presented below. This information is essential for understanding the compound's characteristics and for making informed decisions regarding its handling and disposal.

Property	Value
Molecular Formula	C ₁₅ H ₁₅ NO ₄ S
Molecular Weight	305.35 g/mol
Appearance	Off-white to purple powder
Solubility	DMSO: 25 mg/mL, clear
Storage Temperature	2-8°C

Experimental Protocol for the Disposal of MSAB

The following protocol outlines the recommended steps for the safe disposal of **MSAB**. This procedure should be carried out in a designated waste disposal area and while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

1. Waste Identification and Segregation:

- Identify the waste material as **MSAB**.
- Do not mix **MSAB** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Preparation for Disposal:

- For solid **MSAB** waste, carefully sweep or scoop the material, avoiding dust generation.
- For solutions of **MSAB**, absorb the liquid with an inert, non-combustible absorbent material such as vermiculite, sand, or diatomaceous earth.

3. Packaging of Waste:

- Place the solid **MSAB** waste or the absorbent material containing the **MSAB** solution into a clearly labeled, leak-proof container.
- The container must be compatible with the chemical and approved for hazardous waste disposal.
- Securely seal the container.

4. Labeling of Waste Container:

- Label the waste container with the following information:
 - "Hazardous Waste"
 - The full chemical name: "Methyl 3-[[[(4-methylphenyl)sulfonyl]amino]benzoate"

- CAS Number: "173436-66-3"
- An indication of the hazards (e.g., "Irritant")
- The accumulation start date.

5. Storage of Waste:

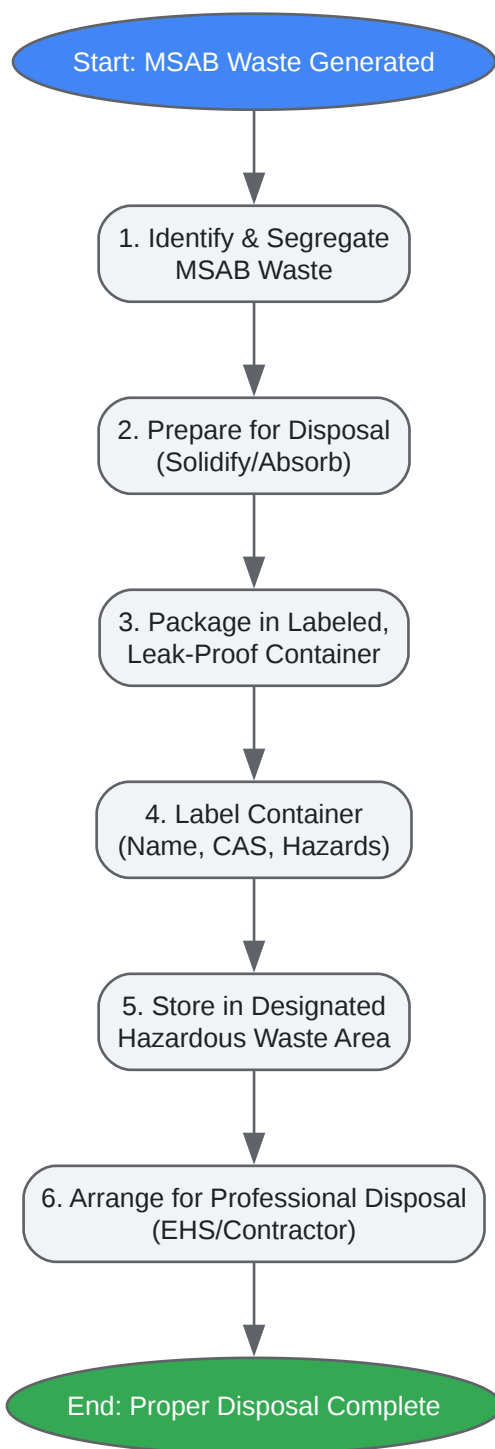
- Store the sealed and labeled waste container in a designated hazardous waste accumulation area.
- This area should be secure, well-ventilated, and away from incompatible materials.

6. Final Disposal:

- Arrange for the collection and disposal of the **MSAB** waste through your institution's EHS office or a licensed hazardous waste disposal contractor.
- Disposal must be conducted in accordance with all applicable federal, state, and local regulations.^[1] Do not dispose of **MSAB** down the drain or in the regular trash.

MSAB Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **MSAB**.



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MSAB Disposal Workflow Diagram

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety and disposal protocols and the Safety Data Sheet (SDS) for **MSAB** before

handling and disposal.

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References

- 1. MSAB|173436-66-3|MSDS [dcchemicals.com]
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